

N-Nitroso Desloratadine: A Comparative Guide to Acceptable Intake Limits

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Compound of Interest

Compound Name: *N-Nitroso desloratadine*

CAS No.: 1246819-22-6

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the acceptable intake (AI) limits for **N-Nitroso desloratadine**, a nitrosamine impurity found in the drug substance desloratadine. The information presented herein is based on publicly available data from leading regulatory agencies and scientific literature, offering an objective overview for researchers, scientists, and drug development professionals. This guide details the established AI limits, the experimental and theoretical methodologies employed for their determination, and the underlying biological pathways of nitrosamine carcinogenicity.

Executive Summary

N-Nitroso desloratadine is a nitrosamine drug substance-related impurity (NDSRI) that has been subject to rigorous toxicological assessment by global regulatory bodies. The harmonized acceptable intake (AI) limit for **N-Nitroso desloratadine** has been established at 400 ng/day. This limit is derived from the Carcinogenic Potency Categorization Approach (CPCA), which places **N-Nitroso desloratadine** in Potency Category 3. This categorization reflects a

moderate carcinogenic potential based on its chemical structure and predicted metabolic activation.

Comparison of Acceptable Intake Limits

The determination of AI limits for nitrosamine impurities is a critical aspect of pharmaceutical safety. While a substance-specific AI is ideal, it often relies on extensive and time-consuming animal carcinogenicity studies. In the absence of such data for many NDSRIs, including **N-Nitroso desloratadine**, regulatory agencies have adopted a science-based approach to establish safe exposure levels.

The table below summarizes the AI limit for **N-Nitroso desloratadine** and provides a comparison with other relevant nitrosamine limits.

Nitrosamine Impurity	Acceptable Intake (AI) Limit (ng/day)	Basis for Limit	Regulatory Body (Examples)
N-Nitroso desloratadine	400	Carcinogenic Potency Categorization Approach (CPCA) - Category 3 ^[1]	FDA, EMA, Health Canada ^{[2][3][4]}
N-Nitrosodimethylamine (NDMA)	96	Substance-specific data (rodent carcinogenicity)	FDA, EMA, Health Canada
N-Nitrosodiethylamine (NDEA)	26.5	Substance-specific data (rodent carcinogenicity)	FDA, EMA, Health Canada ^[5]
Class-Specific TTC for Nitrosamines	18	Threshold of Toxicological Concern (TTC) for cohort of concern	ICH M7 ^[1]
General Mutagenic Impurities (TTC)	1500	Threshold of Toxicological Concern (TTC)	ICH M7 ^[1]

Experimental and Methodological Framework

The establishment of the 400 ng/day AI limit for **N-Nitroso desloratadine** is not based on direct, long-term animal carcinogenicity studies of this specific compound. Instead, it is derived from a combination of in silico predictive models and established toxicological principles, primarily the Carcinogenic Potency Categorization Approach (CPCA).

Carcinogenic Potency Categorization Approach (CPCA)

The CPCA is a structure-activity relationship (SAR)-based methodology that assigns a nitrosamine to one of five potency categories, each with a corresponding AI limit.^{[6][7]} This approach is founded on the understanding that the carcinogenic potency of nitrosamines is primarily driven by their metabolic activation via α -hydroxylation.^[8] The CPCA considers several structural features of the nitrosamine molecule to predict its carcinogenic potential:

- **α -Hydrogens:** The number and location of hydrogen atoms on the carbon atoms adjacent (alpha) to the nitroso group are critical determinants of metabolic activation.
- **Activating and Deactivating Features:** The presence of certain functional groups can either enhance (activate) or reduce (deactivate) the rate of α -hydroxylation and, consequently, the carcinogenic potency.

N-Nitroso desloratadine is classified into Potency Category 3, which corresponds to an AI limit of 400 ng/day.^[1] This categorization suggests a moderate carcinogenic potential based on its structural features.

Read-Across Approach

In cases where a structurally similar nitrosamine has robust carcinogenicity data, a "read-across" approach can be utilized to estimate the potency of the nitrosamine of interest. For **N-Nitroso desloratadine**, which is a substituted nitrosopiperidine, data from other nitrosopiperidine compounds could be considered in a weight-of-evidence approach to support the CPCA-derived limit.

In Vitro and In Vivo Experimental Protocols

While a full carcinogenicity bioassay has not been conducted for **N-Nitroso desloratadine**, the following experimental protocols are central to the assessment of nitrosamine impurities and

provide the foundational data for approaches like the CPCA.

1. Bacterial Reverse Mutation Assay (Ames Test) - OECD 471

The Ames test is a widely used in vitro assay to assess the mutagenic potential of a substance. For nitrosamines, which often require metabolic activation to become mutagenic, the assay is performed with and without a mammalian metabolic activation system (S9 fraction from rat or hamster liver).[\[4\]](#)[\[5\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Enhanced Ames Test Protocol for Nitrosamines:

Due to the variable sensitivity of the standard Ames test for some nitrosamines, an "enhanced" protocol is often recommended.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Test System: Salmonella typhimurium strains (e.g., TA98, TA100, TA1535, TA1537) and Escherichia coli strain (e.g., WP2 uvrA).
- Metabolic Activation: The test is conducted with and without a post-mitochondrial fraction (S9) from the liver of rodents induced with enzyme-inducing agents (e.g., Aroclor 1254 or a combination of phenobarbital and β -naphthoflavone). For nitrosamines, hamster liver S9 is often used in addition to rat liver S9, as it can be more effective in activating certain nitrosamines.[\[14\]](#)[\[15\]](#)
- Procedure: A pre-incubation method is typically employed where the test substance, bacterial culture, and S9 mix (if used) are incubated together before being plated on minimal glucose agar plates.
- Endpoint: A positive result is indicated by a significant, dose-dependent increase in the number of revertant colonies compared to the negative control.

2. In Vivo Rodent Carcinogenicity Bioassay - ICH S1B

The definitive method for assessing carcinogenic potential is the long-term rodent bioassay.[\[2\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#) These studies are designed to evaluate the effects of lifetime exposure to a substance.

Typical Protocol for a 2-Year Rodent Bioassay:

- **Test System:** Two rodent species, typically rats and mice.
- **Administration:** The test substance is administered daily for the majority of the animal's lifespan (e.g., 24 months for rats, 18-24 months for mice). The route of administration should be relevant to human exposure (e.g., oral gavage, in feed, or drinking water).
- **Dose Levels:** At least three dose levels are used, plus a concurrent control group. The highest dose is typically the maximum tolerated dose (MTD), which is determined in shorter-term toxicity studies.
- **Endpoints:** The primary endpoint is the incidence of tumors in various organs and tissues. Comprehensive histopathological examination of all organs is conducted at the end of the study. Statistical analysis is performed to determine if there is a significant increase in tumor incidence in the treated groups compared to the control group.

Signaling Pathways and Mechanism of Carcinogenicity

The carcinogenic effects of nitrosamines are initiated by their metabolic activation to highly reactive electrophilic species that can damage cellular macromolecules, particularly DNA.

Metabolic Activation of Nitrosamines

The primary pathway for the metabolic activation of most nitrosamines is α -hydroxylation, catalyzed by cytochrome P450 (CYP) enzymes in the liver and other tissues.[3][20][21][22]



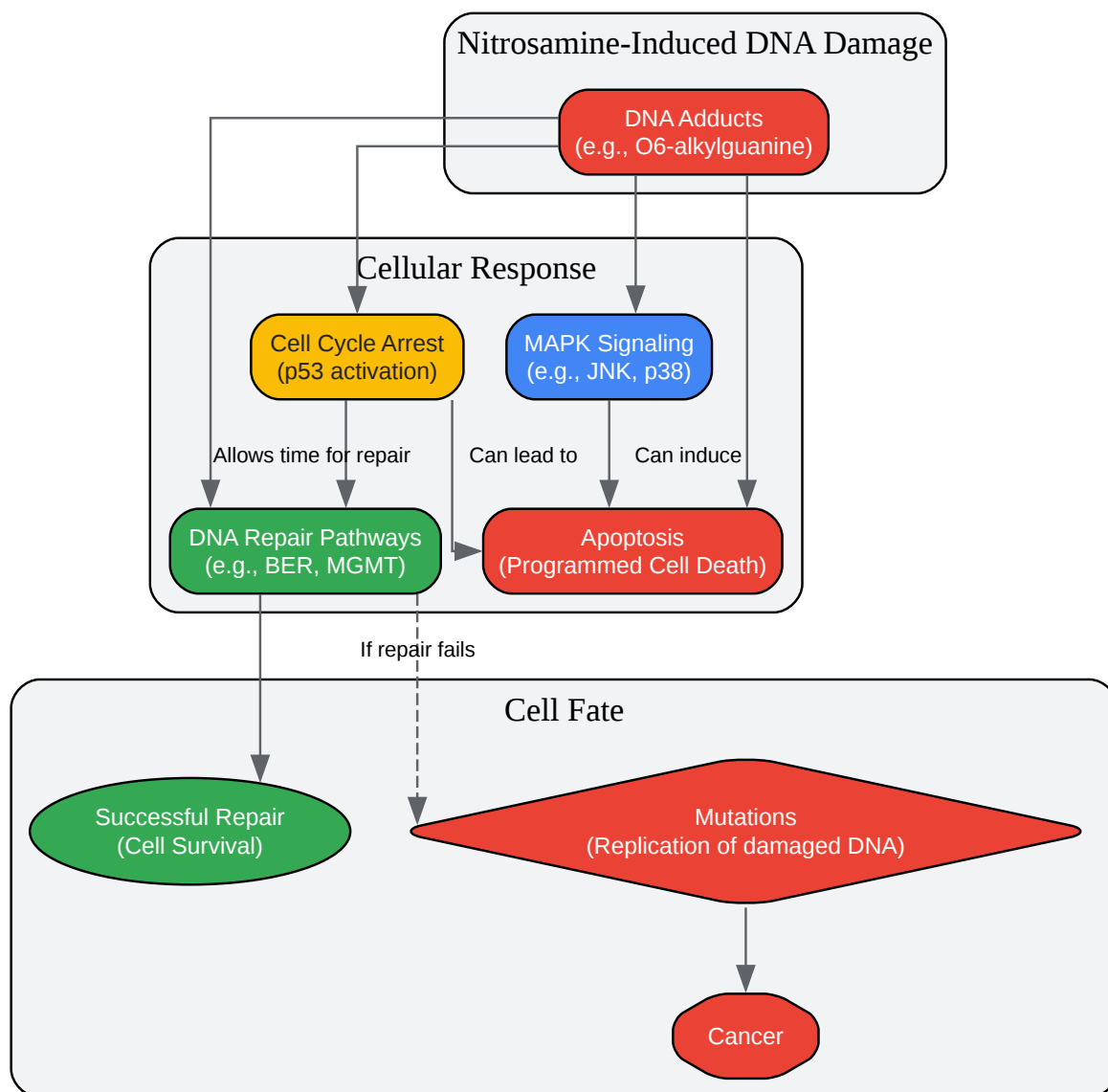
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Caption: Metabolic activation pathway of nitrosamines leading to DNA damage.

This metabolic activation leads to the formation of unstable α -hydroxynitrosamines, which spontaneously decompose to yield highly reactive alkyl diazonium ions. These electrophilic intermediates can then alkylate nucleophilic sites in DNA, forming DNA adducts.

Cellular Response to Nitrosamine-Induced DNA Damage

The formation of DNA adducts triggers a complex cellular response involving DNA repair pathways and cell signaling cascades. If the DNA damage is not properly repaired, it can lead to mutations during DNA replication, which is a critical step in the initiation of cancer.



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Caption: Cellular signaling pathways responding to nitrosamine-induced DNA damage.

Key signaling pathways involved in the response to nitrosamine-induced DNA damage include:

- **DNA Repair Pathways:** The cell possesses several enzymatic pathways to repair DNA adducts, including Base Excision Repair (BER) and direct reversal of damage by enzymes like O6-methylguanine-DNA methyltransferase (MGMT).[\[1\]](#)[\[3\]](#)[\[20\]](#)[\[21\]](#)[\[23\]](#)
- **p53 Signaling:** The tumor suppressor protein p53 is a critical sensor of DNA damage.[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#) Upon activation, p53 can halt the cell cycle to allow time for DNA repair or, if the damage is too severe, induce apoptosis (programmed cell death) to eliminate the damaged cell.
- **MAPK Signaling:** Mitogen-activated protein kinase (MAPK) pathways, such as the JNK and p38 pathways, are also activated by cellular stress, including DNA damage, and can contribute to the decision between cell survival and apoptosis.[\[24\]](#)[\[25\]](#)

Conclusion

The acceptable intake limit of 400 ng/day for **N-Nitroso desloratadine** is a health-based limit established by major regulatory agencies through the application of the Carcinogenic Potency Categorization Approach. This approach, supported by a deep understanding of the mechanisms of nitrosamine carcinogenicity and data from various in vitro and in vivo studies, provides a robust framework for ensuring patient safety in the absence of substance-specific long-term carcinogenicity data. For researchers and drug development professionals, a thorough understanding of these limits and the methodologies behind them is essential for the development of safe and effective medicines.

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